

Application of N-(2-Hydroxyethyl)lactamide in Cosmetic Science Research

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Compound of Interest

Compound Name: 2-Hydroxy-N-(2-hydroxyethyl)propanamide

Cat. No.: B1220602

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Introduction

N-(2-Hydroxyethyl)lactamide, also known as Lactamide MEA, is a versatile ingredient in the field of cosmetic science, primarily recognized for its roles as a humectant, skin conditioning agent, hair conditioning agent, and antistatic agent.^{[1][2]} Its chemical structure, derived from lactic acid and monoethanolamine, imparts properties that are beneficial for maintaining skin and hair hydration and overall health. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals interested in evaluating the efficacy and mechanisms of N-(2-Hydroxyethyl)lactamide in cosmetic formulations.

Chemical and Physical Properties

A summary of the key chemical and physical properties of N-(2-Hydroxyethyl)lactamide is presented in the table below.

Property	Value	Reference
CAS Number	5422-34-4	[3]
Molecular Formula	C5H11NO3	[1][4]
Molecular Weight	133.15 g/mol	[1][2][4]
Appearance	Viscous, brownish liquid	[1][4]
Synonyms	Lactamide MEA, N-(β-Hydroxyethyl)lactamide, 2-Hydroxy-N-(2-hydroxyethyl)propanamide	[3][5]
Functions in Cosmetics	Humectant, Antistatic, Hair Conditioning, Skin Conditioning	[1][2]

Application Notes

N-(2-Hydroxyethyl)lactamide is a valuable ingredient in a variety of cosmetic and personal care products due to its multifunctional properties.

Humectant for Skin Moisturization

As a humectant, N-(2-Hydroxyethyl)lactamide attracts and binds water to the stratum corneum, the outermost layer of the skin. This property helps to increase the water content of the skin, leading to improved hydration, reduced dryness and flaking, and a more supple skin feel. Its mechanism is based on the presence of hydroxyl groups in its structure which can form hydrogen bonds with water molecules.

Skin Conditioning Agent

Beyond its humectant properties, N-(2-Hydroxyethyl)lactamide also acts as a skin conditioning agent. It can help to improve the overall appearance and feel of the skin by providing a smooth and soft texture. It is often incorporated into lotions, creams, and serums to enhance their moisturizing and sensory characteristics.

Hair Conditioning and Antistatic Agent

In hair care formulations, N-(2-Hydroxyethyl)lactamide serves as a conditioning agent that improves hair manageability, reduces static electricity, and enhances shine.^[2] By forming a thin film on the hair shaft, it helps to smooth the cuticle, reducing friction between hair strands and preventing the build-up of static charge. This results in hair that is easier to comb and style.

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the efficacy of N-(2-Hydroxyethyl)lactamide in cosmetic science research.

Protocol 1: Evaluation of Humectancy using an In Vitro Hygroscopicity Assay

Objective: To determine the water-absorption capacity of N-(2-Hydroxyethyl)lactamide compared to a known humectant (e.g., Glycerin) and a negative control.

Materials:

- N-(2-Hydroxyethyl)lactamide
- Glycerin (positive control)
- Deionized water
- Desiccator with a saturated solution of a specific salt to maintain a constant relative humidity (e.g., potassium chloride for ~84% RH)
- Analytical balance
- Petri dishes

Methodology:

- Accurately weigh 1.0 g of N-(2-Hydroxyethyl)lactamide into a pre-weighed Petri dish.

- Prepare identical samples with 1.0 g of glycerin and an empty Petri dish as a negative control.
- Place the open Petri dishes in a desiccator containing a saturated salt solution to maintain a constant relative humidity at room temperature.
- Record the weight of each sample at predetermined time intervals (e.g., 1, 2, 4, 8, 24, and 48 hours).
- Calculate the percentage of water absorbed by each sample at each time point using the following formula: $\% \text{ Water Absorption} = [(W_t - W_0) / W_0] * 100$ where W_t is the weight of the sample at time t and W_0 is the initial weight of the sample.
- Plot the percentage of water absorption against time for each sample.

Expected Outcome: N-(2-Hydroxyethyl)lactamide is expected to show a significant increase in weight over time due to water absorption, indicating its hygroscopic nature. A comparison with glycerin will provide a relative measure of its humectant efficacy.

Protocol 2: Assessment of Skin Moisturization using Corneometry

Objective: To evaluate the short-term and long-term skin hydration effects of a cosmetic formulation containing N-(2-Hydroxyethyl)lactamide on human volunteers.

Materials:

- Base formulation (cream or lotion) without N-(2-Hydroxyethyl)lactamide.
- Test formulation containing a specified concentration of N-(2-Hydroxyethyl)lactamide (e.g., 2-5%).
- Positive control formulation (e.g., containing glycerin).
- Corneometer® (or similar device for measuring skin surface capacitance).
- Human volunteers (with informed consent).

Methodology:

- Recruit a panel of volunteers with dry to normal skin types.
- Acclimatize the volunteers to the controlled environmental conditions (temperature and humidity) for at least 30 minutes before measurements.
- Define test areas on the volar forearm of each volunteer.
- Measure the baseline skin hydration of each test area using the Corneometer®.
- Apply a standardized amount of the base, test, and positive control formulations to the assigned test areas.
- Take Corneometer® measurements at specified time points after application (e.g., 30 minutes, 1, 2, 4, and 8 hours for short-term effects, and after 1, 2, and 4 weeks of daily use for long-term effects).
- Calculate the change in skin hydration from baseline for each formulation at each time point.
- Perform statistical analysis to determine the significance of the hydration effects of the test formulation compared to the base and positive control.

Expected Outcome: The formulation containing N-(2-Hydroxyethyl)lactamide is expected to show a statistically significant increase in skin hydration compared to the base formulation, demonstrating its efficacy as a moisturizing agent.

Data Presentation

The following tables provide a template for summarizing quantitative data from the proposed experiments.

Table 1: In Vitro Hygroscopicity Data

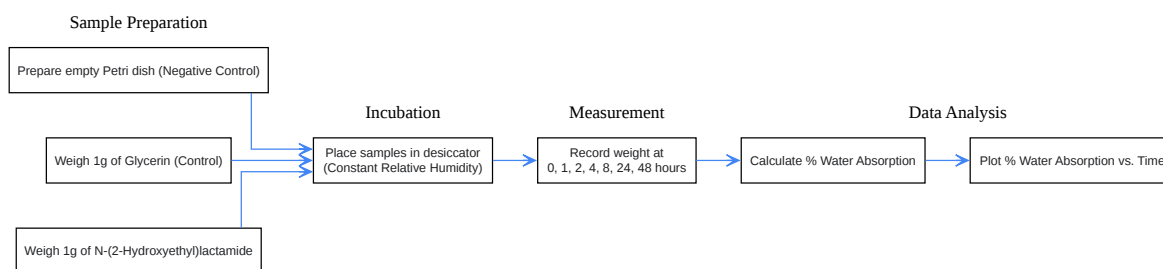
Time (hours)	% Water Absorption (Negative Control)	% Water Absorption (N-(2-Hydroxyethyl)lactamide)	% Water Absorption (Glycerin)
1			
2			
4			
8			
24			
48			

Table 2: In Vivo Skin Hydration Data (Corneometer Units)

Time Point	Baseline	30 min	1 hr	2 hr	4 hr	8 hr
Base Formulation						
Test Formulation (with N-(2-Hydroxyethyl)lactamide)						
Positive Control Formulation						

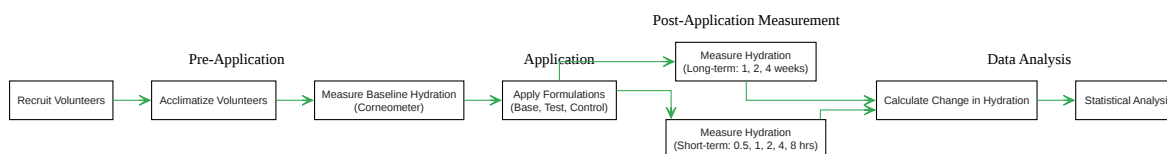
Visualization of Experimental Workflow

The following diagrams illustrate the workflows for the described experimental protocols.



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Caption: Workflow for In Vitro Hygroscopicity Assay.



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Caption: Workflow for In Vivo Skin Moisturization Assessment.

Safety Considerations

The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that Lactamide MEA is safe in the present practices of use and concentration described in their safety assessment when formulated to be non-irritating.[2] It is important to note that these ingredients should not be used in cosmetic products in which N-nitroso compounds may be formed.[2] Standard laboratory safety protocols should be followed when handling N-(2-Hydroxyethyl)lactamide, including the use of personal protective equipment.

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- To cite this document: BenchChem. [Application of N-(2-Hydroxyethyl)lactamide in Cosmetic Science Research]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220602#application-of-n-2-hydroxyethyl-lactamide-in-cosmetic-science-research]

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